

Methylcyanamide: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Methylcyanamide

Cat. No.: B2951037

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Introduction

Methylcyanamide (CH_3NHCN), a simple yet reactive organic compound, serves as a valuable building block in synthetic chemistry, particularly in the construction of nitrogen-containing heterocycles and functional groups relevant to drug discovery and development. Its utility lies in the electrophilic nature of the cyano group and the nucleophilic character of the methylamino group, allowing for a diverse range of chemical transformations. This technical guide provides an in-depth overview of the commercial availability of **methylcyanamide**, its key chemical properties, and detailed experimental protocols for its application in organic synthesis.

Commercial Availability and Suppliers

Methylcyanamide is available from several reputable chemical suppliers, catering to the needs of researchers and drug development professionals. The compound is typically offered in various purity grades and quantities, suitable for both small-scale laboratory research and larger-scale synthetic applications.

It is important to note that while some suppliers may list **methylcyanamide** directly, others may offer it as a custom synthesis product. Researchers are advised to inquire with the suppliers for the most up-to-date availability and pricing information.

Table 1: Prominent Suppliers of Cyanamide and Related Compounds

Supplier	Potential Availability of Methylcyanamide	Notes
Thermo Fisher Scientific (formerly Alfa Aesar)	High likelihood of availability or custom synthesis. [1] [2]	Offers a comprehensive portfolio of research chemicals.
TCI America	High likelihood of availability or custom synthesis. [3] [4] [5]	A global manufacturer of chemicals for research and development.
Oakwood Chemical	Potential for availability or custom synthesis. [6] [7] [8] [9]	Specializes in fine organic chemicals for research and development.
Santa Cruz Biotechnology	Potential for availability or custom synthesis. [10] [11] [12] [13]	A major supplier of biochemicals for research.

Note: Direct product listings for **methylcyanamide** can be limited. It is recommended to search by CAS number (593-44-2) on supplier websites or contact their sales departments for inquiries.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **methylcyanamide** is crucial for its safe handling, storage, and effective use in chemical reactions.

Table 2: Physicochemical Data for **Methylcyanamide**

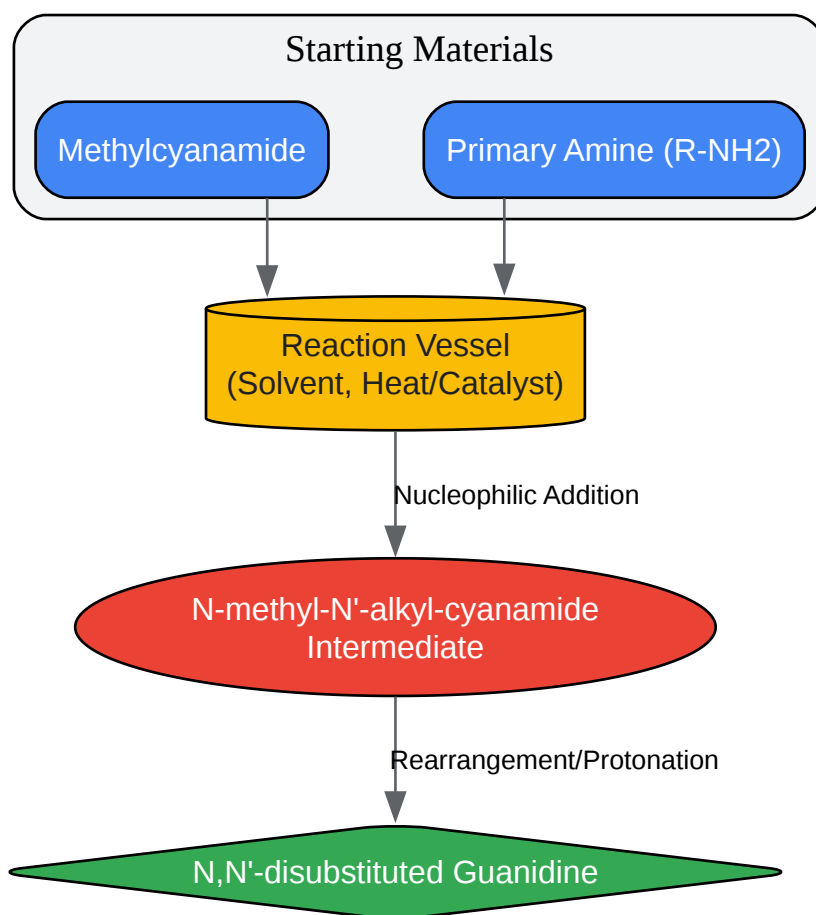
Property	Value	Reference
Molecular Formula	C ₂ H ₄ N ₂	[14]
Molecular Weight	56.07 g/mol	[14]
CAS Number	593-44-2	[14]
Appearance	Not specified (likely a liquid or low-melting solid)	
Boiling Point	Not readily available	
Melting Point	Not readily available	
Solubility	Soluble in many organic solvents	

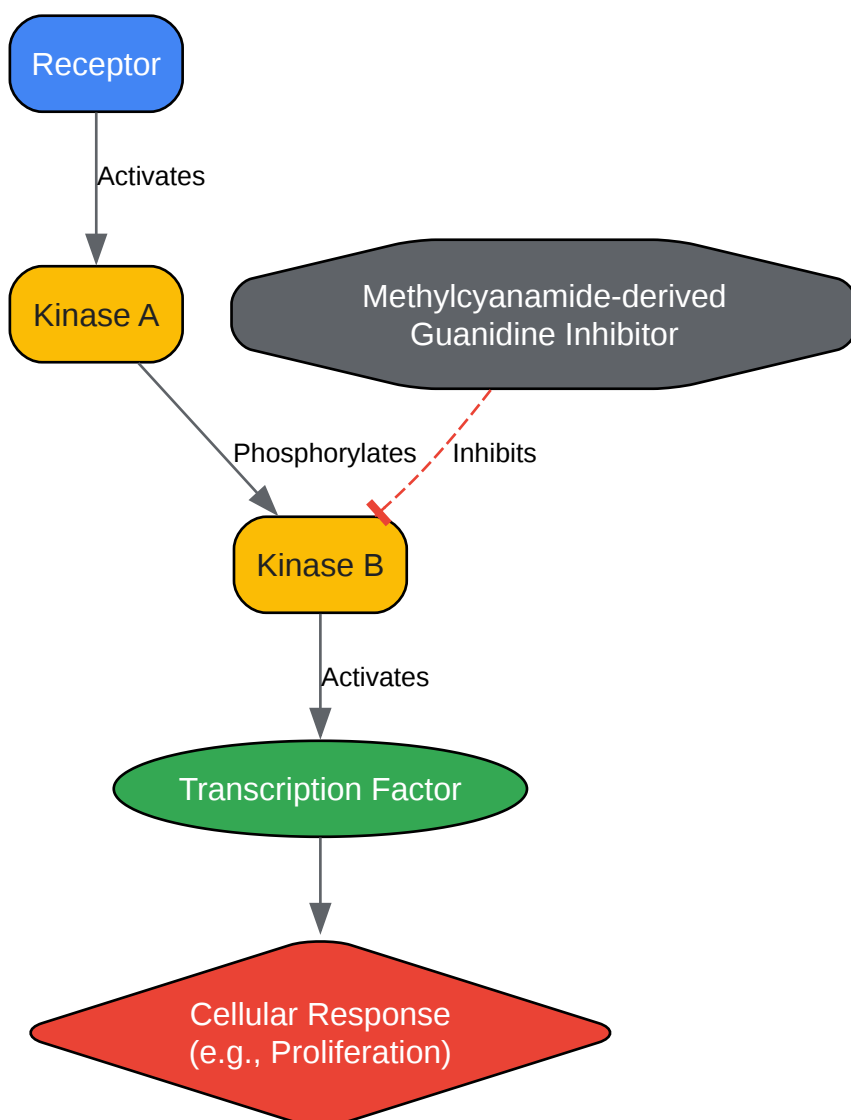
Applications in Organic Synthesis

Methylcyanamide is a versatile reagent primarily used in the synthesis of substituted guanidines, which are prevalent motifs in many biologically active molecules. The general reactivity stems from the addition of nucleophiles, such as amines, to the carbon-nitrogen triple bond of the cyano group.

General Workflow for Guanidine Synthesis

The synthesis of N,N'-disubstituted guanidines from **methylcyanamide** and an amine typically follows a straightforward reaction pathway. This process is fundamental in the construction of more complex molecular architectures in medicinal chemistry.





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